

troubleshooting FM 100 solubility and stability issues

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Technical Support Center: FM100 from Licorice Root

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with FM100, a fraction derived from licorice root (Glycyrrhiza glabra). The information provided here is intended to address common challenges related to the solubility and stability of this complex plant extract.

Frequently Asked Questions (FAQs)

Q1: What is FM100 and what are its primary components?

A1: FM100 is a fractionated extract from the root of Glycyrrhiza glabra, also known as licorice root. It has been noted for its anti-ulcer and gastric anti-secretory properties.[1][2] While the exact proprietary composition of FM100 is not publicly detailed, licorice root extracts are complex mixtures containing over 400 compounds.[3] The primary bioactive constituents are typically triterpene saponins and flavonoids.

Key components likely present in FM100 include:

 Glycyrrhizin: A major triterpenoid saponin responsible for the sweet taste and known for its anti-inflammatory effects.[4]







- Glycyrrhetinic Acid: The aglycone of glycyrrhizin, also pharmacologically active.[4]
- Glabridin: A prominent isoflavonoid with various reported biological activities.[3][5]
- Other Flavonoids: Including liquiritin, licochalcone A, and others that contribute to the extract's overall bioactivity.[3][6]

The presence of both polar compounds like glycyrrhizin and non-polar compounds like glabridin contributes to the challenges in solubility.[7]

Q2: I'm having trouble dissolving my FM100 extract. What solvents should I try?

A2: The solubility of licorice root fractions like FM100 is highly dependent on the polarity of the solvent, due to the mixture of polar and non-polar compounds. A systematic approach to solvent selection is recommended.

For general guidance on the solubility of key licorice compounds, refer to the table below.

Table 1: Solubility of Major Components in Licorice Root Extracts

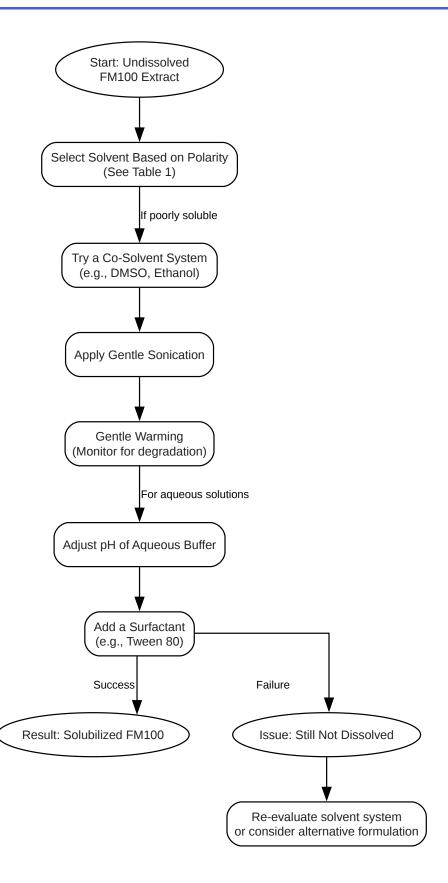


Compound	Solvent	Solubility	Reference
Glabridin	Ethanol	~20 mg/mL	[5]
Dimethyl Sulfoxide (DMSO)	~20 mg/mL	[5]	
Dimethylformamide (DMF)	~30 mg/mL	[5]	
Aqueous Buffers (e.g., PBS, pH 7.2)	Sparingly soluble (~0.14 mg/mL after initial dissolution in DMF)	[5]	
Glycyrrhizin	Water	Soluble (as a salt)	[8]
Ethanol/Water mixtures	Soluble		
Total Flavonoids	Dichloromethane	High extraction efficiency	[7]
Ethyl Acetate	High extraction efficiency	[7]	
Acetone	Moderate extraction efficiency	[7]	_
Ethanol	Lower extraction efficiency for non- polar flavonoids	[7]	_

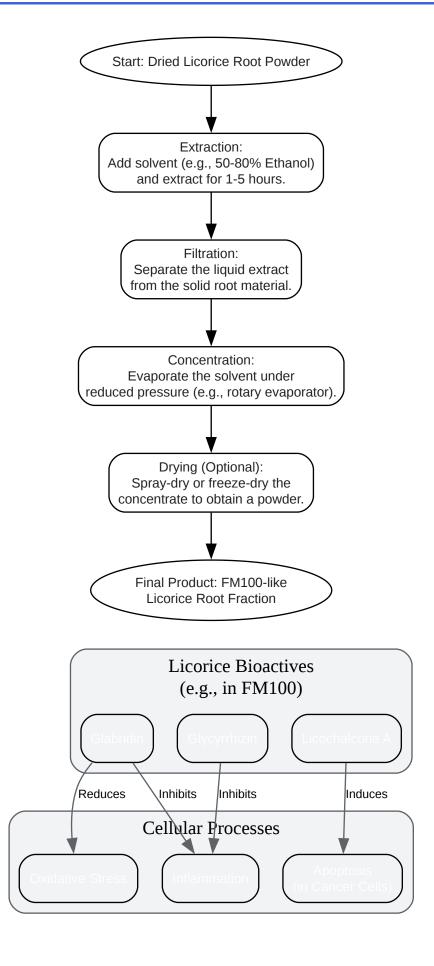
Troubleshooting Workflow for Solubility Issues

Below is a workflow to help you systematically address solubility problems with FM100.











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